

structural analysis of N-methyl-2-cyclobutylethylamine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (2-Cyclobutylethyl)(methyl)amine

CAS No.: 1365939-73-6

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An In-Depth Technical Guide to the Structural Analysis of N-methyl-2-cyclobutylethylamine

Abstract: This technical guide provides a comprehensive, multi-technique framework for the complete structural elucidation of N-methyl-2-cyclobutylethylamine. Designed for researchers, scientists, and drug development professionals, this document moves beyond a simple recitation of data to explain the causal logic behind experimental choices in mass spectrometry, infrared spectroscopy, and nuclear magnetic resonance spectroscopy. By integrating predicted data with established principles, we present a self-validating workflow that ensures the unambiguous confirmation of the molecular structure, demonstrating a synergy between predictive analysis and empirical verification.

Introduction: Defining the Analytical Challenge

N-methyl-2-cyclobutylethylamine is a secondary amine featuring a unique combination of a strained cyclobutane ring, a flexible ethyl linker, and an N-methyl group. Such motifs are of significant interest in medicinal chemistry, where the cyclobutane ring can serve as a rigid scaffold or a bioisostere for other groups, influencing receptor binding and metabolic stability.

The precise characterization of this molecule is paramount for any further development, demanding a rigorous and systematic analytical approach.

This guide outlines a first-principles strategy for the structural elucidation of N-methyl-2-cyclobutylethylamine. We will proceed as if the compound were a newly synthesized entity, demonstrating how a logical sequence of spectroscopic experiments can build a complete and validated structural picture from the ground up.

Foundational Analysis: Molecular Formula and Connectivity by Mass Spectrometry (MS)

The initial and most critical step in analyzing an unknown compound is to determine its molecular weight and deduce its elemental formula. Electron Ionization Mass Spectrometry (EI-MS) is the ideal tool for this purpose.

Expertise & Causality: We begin with MS because it provides the molecular mass, the most fundamental piece of data. The fragmentation pattern also offers the first clues about the molecule's substructures. The "Nitrogen Rule" is a key principle here: a molecule with an odd number of nitrogen atoms will have an odd nominal molecular weight, providing an immediate check for the presence of the amine group^{[1][2]}.

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

- **Sample Preparation:** Dissolve approximately 1 mg of N-methyl-2-cyclobutylethylamine in a volatile solvent such as methanol or dichloromethane.
- **Injection:** Introduce the sample into the mass spectrometer, typically via a direct insertion probe or GC-MS.
- **Ionization:** Bombard the sample with a high-energy electron beam (standardized at 70 eV) to induce ionization and fragmentation.
- **Analysis:** Separate the resulting positively charged ions based on their mass-to-charge ratio (m/z).

- Detection: Record the abundance of each ion to generate the mass spectrum.

Predicted Mass Spectrum and Fragmentation Analysis

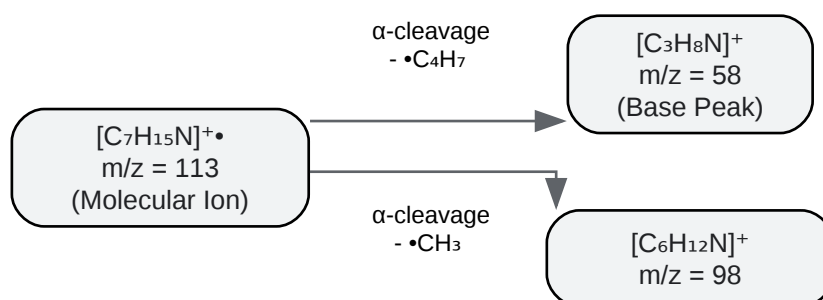
The structure of N-methyl-2-cyclobutylethylamine ($C_7H_{15}N$) has a calculated monoisotopic mass of 113.1204 amu.

Data Presentation: Predicted Mass Spectrometry Data

m/z Value (Predicted)	Proposed Fragment	Fragmentation Mechanism	Significance
113	$[C_7H_{15}N]^+\bullet$	Molecular Ion ($M^+\bullet$)	Confirms molecular weight.
98	$[C_6H_{12}N]^+$	α -cleavage (loss of $\bullet CH_3$)	Indicates a labile methyl group.
70	$[C_4H_8N]^+$	α -cleavage (loss of $\bullet C_3H_5$)	Suggests fragmentation at the bond between the ethyl chain and the cyclobutane ring.
58	$[C_3H_8N]^+$	α -cleavage (loss of $\bullet C_4H_7$)	Base Peak. Highly stable iminium ion, characteristic of an N-methyl ethylamine moiety[1][3].
44	$[C_2H_6N]^+$	Cleavage of the ethyl group	Confirms the N-methyl fragment.

Visualization: Fragmentation Pathway

Below is a diagram illustrating the primary fragmentation pathways expected for N-methyl-2-cyclobutylethylamine under EI conditions.



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Caption: Predicted EI-MS fragmentation of N-methyl-2-cyclobutylethylamine.

Functional Group Identification: Infrared (IR) Spectroscopy

With the molecular formula established, the next logical step is to confirm the presence of key functional groups using Fourier-Transform Infrared (FTIR) spectroscopy.

Expertise & Causality: IR spectroscopy is a rapid and non-destructive method to verify the presence of the N-H bond characteristic of a secondary amine and to confirm the aliphatic C-H bonds of the structure. For a secondary amine, a single, sharp N-H stretching band is expected, which clearly distinguishes it from a primary amine (two bands) or a tertiary amine (no band)[2][4][5].

Experimental Protocol: Attenuated Total Reflectance (ATR)-FTIR

- **Sample Preparation:** Place a single drop of neat liquid N-methyl-2-cyclobutylethylamine directly onto the ATR crystal.
- **Background Scan:** Perform a background scan of the empty ATR crystal to subtract atmospheric interference (H_2O , CO_2).
- **Sample Scan:** Acquire the sample spectrum, typically by co-adding 16 or 32 scans at a resolution of 4 cm^{-1} .
- **Data Processing:** Perform baseline correction and peak picking.

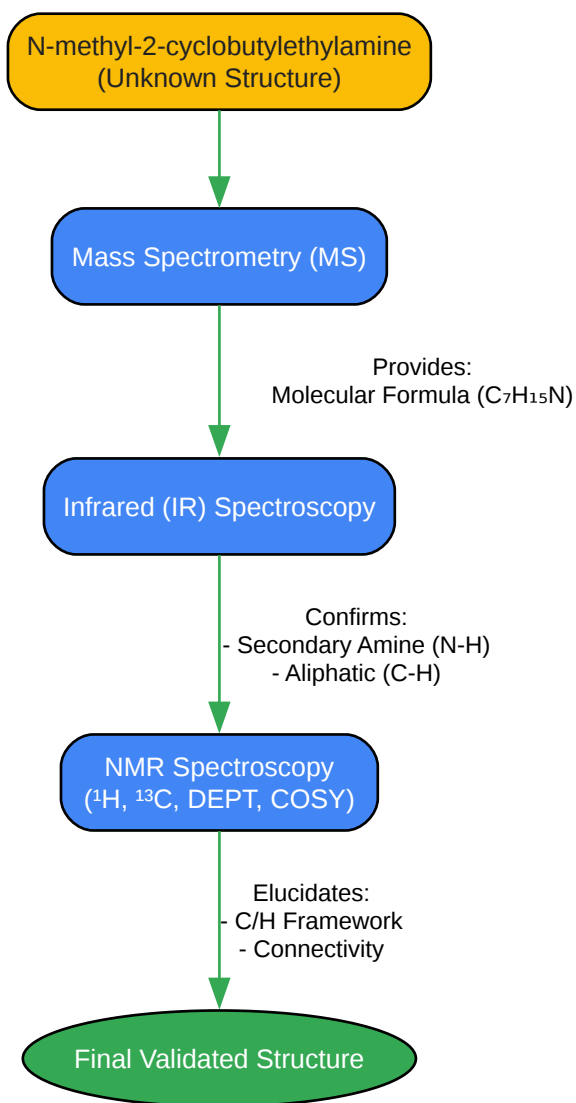
Predicted IR Absorption Bands

Data Presentation: Predicted FTIR Data

Wavenumber (cm ⁻¹) (Predicted)	Vibrational Mode	Significance
3350 - 3310	N-H Stretch	Confirms secondary amine; typically a single, sharp peak[6].
2950 - 2850	C-H Stretch (sp ³)	Indicates aliphatic nature of the cyclobutane and ethyl groups.
1250 - 1020	C-N Stretch	Supports the presence of an aliphatic amine[6].
750 - 700	N-H Wag (Out-of-plane bend)	Further confirmation of a secondary amine[4].

Visualization: Analytical Workflow for Structural Confirmation

This diagram illustrates the integrated approach, where each technique builds upon the last to provide a complete structural picture.



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- To cite this document: BenchChem. [structural analysis of N-methyl-2-cyclobutylethylamine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1428723/docs#structural-analysis-of-n-methyl-2-cyclobutylethylamine\]](https://www.benchchem.com/product/b1428723/docs#structural-analysis-of-n-methyl-2-cyclobutylethylamine)

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